

# detailed experimental procedure for synthesizing 3-amino-1-phenyl-2-pyrazoline

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## Compound of Interest

Compound Name: 2-Pyrazoline, 3-amino-1-phenyl-

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An Application Note and Detailed Protocol for the Synthesis of 3-Amino-1,5-diphenyl-2-pyrazoline

For researchers, scientists, and professionals engaged in drug development, this document provides a comprehensive guide to the synthesis of 3-amino-1,5-diphenyl-2-pyrazoline, a heterocyclic compound with potential applications in medicinal chemistry. The following sections detail the experimental procedure, present key quantitative data, and illustrate the synthesis workflow.

## Introduction

Pyrazoline derivatives are a class of five-membered heterocyclic compounds that have garnered significant attention in the field of medicinal chemistry due to their diverse pharmacological activities. These activities include antimicrobial, anti-inflammatory, analgesic, and anticancer properties. The synthesis of substituted pyrazolines is a key area of research for the development of novel therapeutic agents. This application note describes a reliable method for the synthesis of 3-amino-1,5-diphenyl-2-pyrazoline via the cyclocondensation reaction of phenylhydrazine and cinnamionitrile.

## Reaction Scheme

The synthesis involves the reaction of phenylhydrazine with cinnamionitrile (3-phenylacrylonitrile) in the presence of a base, typically sodium ethoxide, in an alcoholic solvent.

The reaction proceeds through a Michael addition followed by an intramolecular cyclization to yield the pyrazoline ring system.

Chemical Equation:

## Experimental Protocol

This protocol outlines the step-by-step procedure for the synthesis of 3-amino-1,5-diphenyl-2-pyrazoline.

Materials:

- Sodium metal
- Absolute ethanol
- Phenylhydrazine
- Cinnamionitrile (3-phenylacrylonitrile)
- Distilled water

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle
- Magnetic stirrer
- Buchner funnel and flask
- Filtration paper
- Beakers
- Graduated cylinders

- Melting point apparatus

#### Procedure:

- **Preparation of Sodium Ethoxide Solution:** In a 250 ml round-bottom flask, dissolve 2.0 g of sodium metal in 150 ml of absolute ethanol. This should be done under anhydrous conditions and with appropriate safety precautions as the reaction is exothermic and produces hydrogen gas.
- **Addition of Reactants:** To the freshly prepared sodium ethoxide solution, add 40.0 ml of phenylhydrazine. Stir the mixture for 5 minutes. Subsequently, add 48.0 ml of cinnamionitrile to the reaction mixture.
- **Reaction:** Equip the flask with a reflux condenser and heat the mixture to reflux for 3 hours using a heating mantle. During this time, the product will start to crystallize out of the solution, which may be accompanied by an exothermic reaction.
- **Isolation of the Product:** After the reflux period, cool the reaction mixture to room temperature. Collect the solid product by vacuum filtration using a Buchner funnel.
- **Washing:** Wash the collected solid with distilled water to remove any inorganic impurities.
- **Recrystallization:** Purify the crude product by recrystallization from absolute ethanol to obtain 56.0 g of 3-amino-1,5-diphenyl-2-pyrazoline as a solid.
- **Drying and Characterization:** Dry the purified product in a desiccator. Determine the melting point and characterize the compound using spectroscopic methods such as FTIR,  $^1\text{H}$  NMR, and Mass Spectrometry.

## Data Presentation

The following table summarizes the key quantitative data for the synthesis and characterization of 3-amino-1,5-diphenyl-2-pyrazoline.

Parameter	Value
Reactants	
Phenylhydrazine	40.0 ml
Cinnamionitrile	48.0 ml
Sodium	2.0 g
Absolute Ethanol	150 ml
Reaction Conditions	
Reaction Time	3 hours
Reaction Temperature	Reflux
Product	
Product Name	3-Amino-1,5-diphenyl-2-pyrazoline
Yield	56.0 g
Melting Point	195-197 °C <sup>[1]</sup>
Spectroscopic Data	
Molecular Formula	C <sub>15</sub> H <sub>15</sub> N <sub>3</sub>
Molecular Weight	237.30 g/mol
<sup>1</sup> H NMR (DMSO-d <sub>6</sub> , 300 MHz)	See SpectraBase for detailed spectrum <sup>[2]</sup>
IR (KBr)	Characteristic peaks for N-H, C=N, C-N bonds
Mass Spectrum (GC-MS)	m/z corresponding to the molecular ion

## Mandatory Visualization

The following diagrams illustrate the logical workflow of the experimental procedure.



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Caption: Experimental workflow for the synthesis of 3-amino-1,5-diphenyl-2-pyrazoline.



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Caption: Simplified reaction pathway for pyrazoline formation.

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## References

- 1. prepchem.com [prepchem.com]
- 2. spectrabase.com [spectrabase.com]
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